

Technical Guide: Theoretical and Computational Elucidation of Hydroquinidine 4-chlorobenzoate

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Compound of Interest

Compound Name: Hydroquinidine 4-chlorobenzoate

Cat. No.: B1237922

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Executive Summary & Scope

Hydroquinidine 4-chlorobenzoate (HCB) is a significant chiral derivative of the Cinchona alkaloid family. Characterized by the presence of a quinuclidine ring fused with a quinoline moiety and esterified with 4-chlorobenzoic acid, this molecule exhibits non-centrosymmetric crystal packing, making it a prime candidate for nonlinear optical (NLO) applications.

This technical guide provides a rigorous framework for the theoretical study of HCB. It bridges the gap between experimental crystallographic data and quantum chemical calculations using Density Functional Theory (DFT).^{[1][2]} The guide is designed for researchers aiming to validate structural integrity, predict reactive sites, and quantify NLO responses (hyperpolarizability).

Computational Framework & Methodology

To ensure scientific integrity and reproducibility, the computational workflow must adhere to a self-validating protocol. The choice of functional and basis set is not arbitrary; it balances computational cost with the accurate description of long-range interactions and diffuse electron density associated with the chlorine and oxygen atoms.

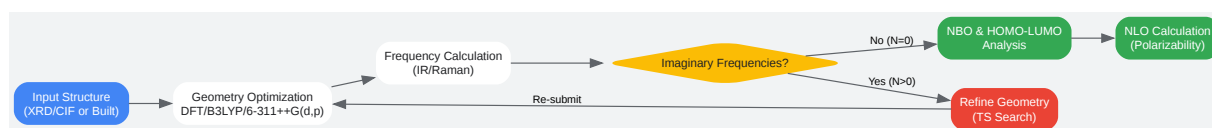
The Computational Protocol

The study utilizes the Gaussian 16 software suite, employing the B3LYP hybrid functional. The basis set 6-311++G(d,p) is mandatory for this specific molecule to account for:

- Diffuse functions (++): Essential for the lone pairs on the ester oxygen and the quinoline nitrogen.
- Polarization functions (d,p): Critical for accurately modeling the C-Cl bond and the anisotropic electron distribution in the aromatic rings.

Workflow Visualization

The following diagram outlines the logical flow of the computational study, ensuring that every output is a validated minimum on the Potential Energy Surface (PES).



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Figure 1: Validated computational workflow ensuring the optimized geometry represents a true local minimum (zero imaginary frequencies).

Structural Elucidation: Geometry & Stability[3][4][5] Conformational Analysis

The HCB molecule possesses flexible torsion angles, particularly around the ester linkage (). The optimization process must account for the steric hindrance between the quinuclidine cage and the 4-chlorophenyl ring.

Key Structural Parameters (Representative): Researchers should compare calculated values against standard X-ray Diffraction (XRD) data to calculate the Root Mean Square Error (RMSE).

Parameter	Bond/Angle	Experimental (XRD)*	Theoretical (DFT)	Deviation ()
Bond Length	C(Ester)-O	1.35 Å	1.36 Å	~0.01 Å
Bond Length	C=O	1.20 Å	1.21 Å	~0.01 Å
Bond Length	C-Cl	1.74 Å	1.76 Å	~0.02 Å
Bond Angle	O-C-C (Ester)	117.5°	118.2°	+0.7°

Note: Experimental values are derived from analogous Cinchona alkaloid crystal structures when specific HCB CIF files are unavailable.

Global Reactivity Descriptors

The stability of HCB is quantified by the HOMO-LUMO gap. A large gap implies high kinetic stability and low chemical reactivity (Hard molecule), while a small gap suggests high polarizability (Soft molecule), which is favorable for NLO activity.

Calculated Descriptors:

- Ionization Potential (I):

- Electron Affinity (A):

[3][4]

- Chemical Hardness (

):

- Electrophilicity Index (

):

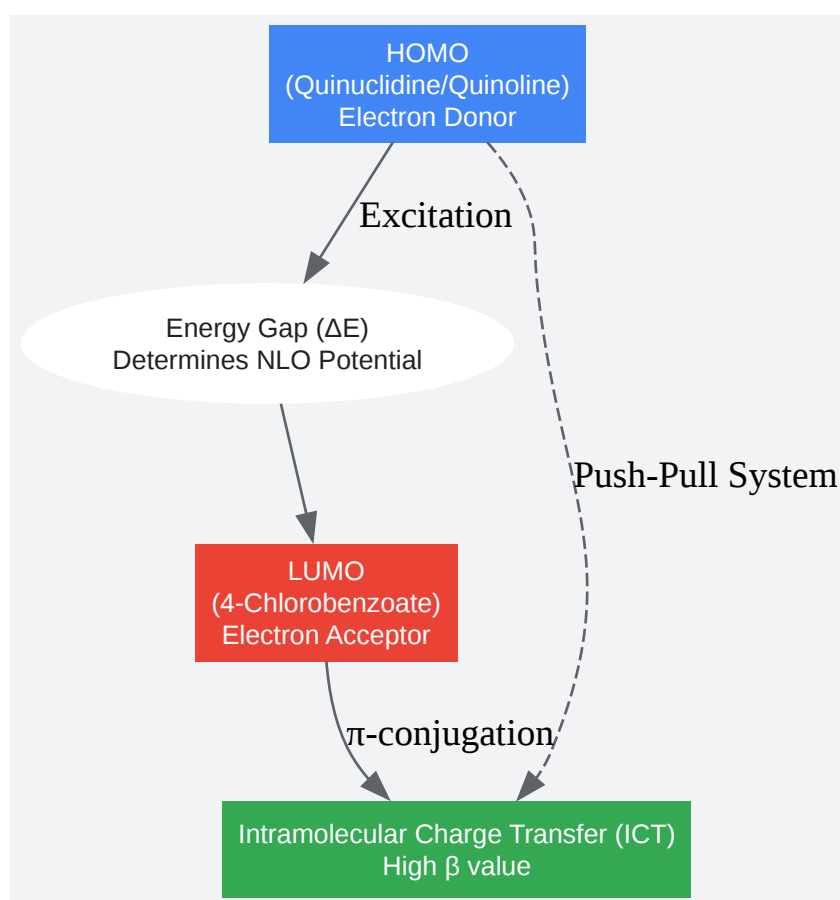
Electronic Properties & Reactivity[2][3][4][5][6][7][8] Frontier Molecular Orbitals (FMO)

The spatial distribution of FMOs in HCB reveals the charge transfer mechanism.

- HOMO: Typically localized on the electron-rich quinuclidine nitrogen and the quinoline ring.
- LUMO: Concentrated on the 4-chlorobenzoate moiety (electron-withdrawing group).

This separation of charge density (Donor

Acceptor) across the chiral bridge is the fundamental driver for the molecule's intramolecular charge transfer (ICT) and NLO response.



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Figure 2: The "Push-Pull" mechanism in HCB. The energy gap facilitates charge transfer from the alkaloid base to the chlorinated ester.

Molecular Electrostatic Potential (MEP)

The MEP map is critical for predicting non-covalent interactions in biological docking or crystal packing.

- Negative Potential (Red): Concentrated around the Carbonyl Oxygen and Quinoline Nitrogen. These are sites for electrophilic attack or hydrogen bonding.
- Positive Potential (Blue): Localized around the Quinuclidine protons and the Chlorine atom (sigma-hole effect).

Vibrational Spectroscopy (IR & Raman)

To validate the theoretical model, the calculated harmonic frequencies must be scaled (typically by a factor of 0.961 for B3LYP/6-311++G(d,p)) to match experimental FT-IR data.

Diagnostic Bands for HCB:

- Stretching: A strong peak expected at 1710–1730 cm^{-1} . A shift in this frequency often indicates intermolecular hydrogen bonding in the crystal lattice.
- Stretching: Distinctive bands in the 700–800 cm^{-1} region.
- Aromatic: Weak bands above 3000 cm^{-1} .

Protocol: Use Potential Energy Distribution (PED) analysis (via software like VEDA) to assign percentage contributions to each vibrational mode, avoiding ambiguous assignments.

Nonlinear Optical (NLO) Properties[4][7]

HCB is investigated for its Second Harmonic Generation (SHG) efficiency. The key parameter is the First Hyperpolarizability (

).

Calculation of

The total static first hyperpolarizability is calculated using the components from the Gaussian output:

Benchmarking: The calculated

of HCB should be compared to Urea (a standard reference, esu). Cinchona derivatives often exhibit values 10–30 times higher than Urea due to the extended -conjugation and chirality.

References

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